

An In-depth Technical Guide to 1-(4-Methoxy-2-pyridinyl)-1-propanone

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Compound of Interest

Compound Name: 1-(4-Methoxy-2-pyridinyl)-1-propanone

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This technical guide provides a comprehensive overview of **1-(4-Methoxy-2-pyridinyl)-1-propanone**, a heterocyclic ketone of interest in medicinal chemistry and drug discovery. This document delves into its chemical identity, proposed synthesis, physicochemical properties, and potential applications, offering a foundational resource for researchers in the field.

Chemical Identity and Nomenclature

IUPAC Name: **1-(4-Methoxy-2-pyridinyl)-1-propanone**[\[1\]](#)

Synonyms: 4-Methoxy-2-propionylpyridine

CAS Number: 859171-67-8[\[1\]](#)

Molecular Formula: C₉H₁₁NO₂[\[1\]](#)

Molecular Weight: 165.19 g/mol [\[1\]](#)

Chemical Structure:

Figure 1: 2D structure of **1-(4-Methoxy-2-pyridinyl)-1-propanone**.

Physicochemical and Spectroscopic Data

While detailed experimental data for this specific compound is not widely available in peer-reviewed literature, the following table summarizes its basic properties and predicted spectroscopic characteristics based on its structure and data from commercial suppliers.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO ₂	[1]
Molecular Weight	165.19 g/mol	[1]
Appearance	Expected to be a solid or oil	Inferred
SMILES	<chem>CCC(=O)C1=NC=CC(OC)=C1</chem>	[1]
Predicted ¹ H NMR	See discussion below	Inferred
Predicted ¹³ C NMR	See discussion below	Inferred
Predicted IR Spectrum	See discussion below	Inferred
Predicted Mass Spectrum	See discussion below	Inferred

Spectroscopic Elucidation (Predicted):

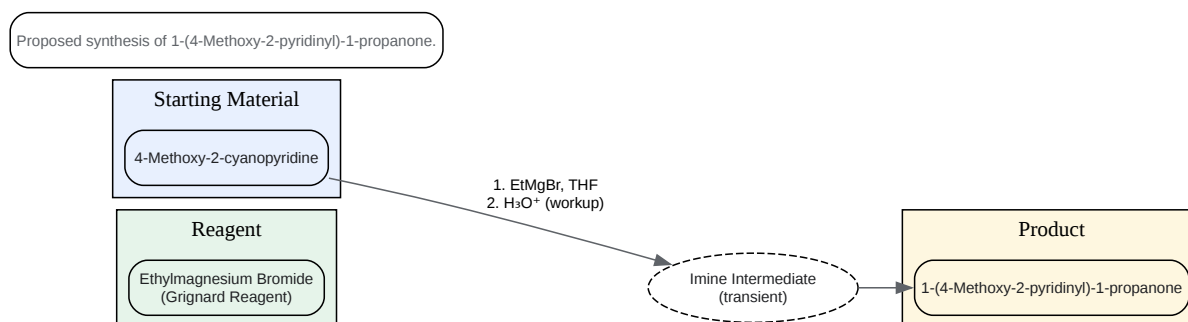
- ¹H NMR:** The proton NMR spectrum is expected to show characteristic signals for the ethyl group (a triplet and a quartet), the methoxy group (a singlet), and three aromatic protons on the pyridine ring. The chemical shifts of the pyridine protons would be influenced by the positions of the methoxy and propionyl substituents.
- ¹³C NMR:** The carbon NMR spectrum should display nine distinct signals corresponding to each carbon atom in the molecule. The carbonyl carbon of the propanone group would appear significantly downfield.

- IR Spectroscopy: Key infrared absorption bands would include a strong C=O stretching vibration for the ketone (typically around 1680-1700 cm^{-1}), C-O stretching for the methoxy group, and C=N and C=C stretching vibrations characteristic of the pyridine ring.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak (M^+) at m/z 165. Fragmentation patterns would likely involve the loss of the ethyl group ($M-29$) and other characteristic cleavages of the pyridine ring and methoxy group.

Synthesis and Reaction Mechanisms

A definitive, published experimental protocol for the synthesis of **1-(4-Methoxy-2-pyridinyl)-1-propanone** is not readily available. However, a plausible and efficient synthetic route can be designed based on established organometallic chemistry principles, specifically the Grignard reaction.

Proposed Synthetic Pathway:



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Diagram 1: Proposed Grignard reaction for the synthesis of the target compound.

Experimental Protocol (Hypothetical):

Objective: To synthesize **1-(4-Methoxy-2-pyridinyl)-1-propanone** via the addition of a Grignard reagent to a pyridine nitrile precursor.

Materials:

- 4-Methoxy-2-cyanopyridine
- Ethylmagnesium bromide (solution in THF or diethyl ether)
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Standard laboratory glassware for anhydrous reactions

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon) is charged with a solution of 4-methoxy-2-cyanopyridine in anhydrous THF.
- **Grignard Addition:** The flask is cooled in an ice bath (0 °C). The solution of ethylmagnesium bromide is added dropwise from the dropping funnel to the stirred solution of the nitrile. The reaction is exothermic and the addition rate should be controlled to maintain the temperature below 10 °C.
- **Reaction Progression:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure complete conversion. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** The reaction is carefully quenched by the slow, dropwise addition of saturated aqueous NH₄Cl solution while cooling the flask in an ice bath.
- **Extraction:** The resulting mixture is transferred to a separatory funnel, and the aqueous layer is extracted with a suitable organic solvent (e.g., ethyl acetate or dichloromethane). The combined organic layers are washed with brine.

- **Drying and Concentration:** The organic phase is dried over anhydrous MgSO_4 , filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is purified by column chromatography on silica gel to yield pure **1-(4-Methoxy-2-pyridinyl)-1-propanone**.

Causality of Experimental Choices:

- **Anhydrous Conditions:** Grignard reagents are highly reactive towards protic solvents like water. Therefore, all glassware must be thoroughly dried, and anhydrous solvents must be used to prevent the quenching of the Grignard reagent.
- **Inert Atmosphere:** The use of a nitrogen or argon atmosphere prevents the reaction of the Grignard reagent with atmospheric oxygen and moisture.
- **Controlled Addition and Temperature:** The Grignard reaction is exothermic. Slow, controlled addition of the reagent at a low temperature is crucial to prevent side reactions and ensure a safe procedure.
- **Aqueous Workup:** The acidic workup (using NH_4Cl , a mild acid) is necessary to hydrolyze the intermediate imine formed after the addition of the Grignard reagent to the nitrile, yielding the desired ketone.

Potential Applications in Drug Development and Research

While specific biological activities of **1-(4-Methoxy-2-pyridinyl)-1-propanone** are not extensively documented, the 2-acylpyridine scaffold is a known pharmacophore present in various biologically active molecules. This suggests that the target compound could serve as a valuable intermediate or a candidate for screening in several therapeutic areas.

- **Antimalarial Agents:** Thiosemicarbazone derivatives of 2-acylpyridines have shown promising in vitro activity against chloroquine-resistant strains of *Plasmodium falciparum*.^[2]
^[3] The ketone functionality in **1-(4-methoxy-2-pyridinyl)-1-propanone** provides a handle for the synthesis of such derivatives.

- **Anticancer and Antimicrobial Agents:** The 2-acetylpyridine moiety has been incorporated into Schiff base ligands and their metal complexes, which have been investigated for their cytotoxic and antimicrobial properties.[4]
- **Neurological Disorders:** 4-Methoxypyridine derivatives are used as building blocks in the synthesis of pharmaceuticals targeting neurological disorders.[5] The title compound could be a precursor for novel central nervous system (CNS) active agents.
- **Enzyme Inhibitors:** The pyridine ring is a common feature in many enzyme inhibitors. For instance, sulfonamide methoxypyridine derivatives have been developed as PI3K/mTOR dual inhibitors for cancer therapy.[6]

The presence of the methoxy group, a common substituent in drug molecules, can influence the compound's pharmacokinetic properties, such as metabolic stability and bioavailability.

Conclusion

1-(4-Methoxy-2-pyridinyl)-1-propanone is a heterocyclic ketone with potential as a versatile building block in medicinal chemistry. While detailed experimental data is currently sparse in the public domain, its synthesis is achievable through established synthetic methodologies like the Grignard reaction. The presence of the 2-acylpyridine and 4-methoxypyridine motifs suggests that this compound and its derivatives could be explored for a range of pharmacological activities, including antimalarial, anticancer, and CNS-related applications. Further research is warranted to fully elucidate the chemical and biological properties of this compound and to unlock its potential in drug discovery and development.

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